

# An In-depth Technical Guide to 4-(Allyloxy)benzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Allyloxy)benzoic acid

Cat. No.: B188931

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Allyloxy)benzoic acid**, a versatile organic compound with applications in materials science and potential as a building block in medicinal chemistry. This document details its chemical and physical properties, provides a detailed synthesis protocol, and outlines its known applications and safety information.

## Core Properties and Identification

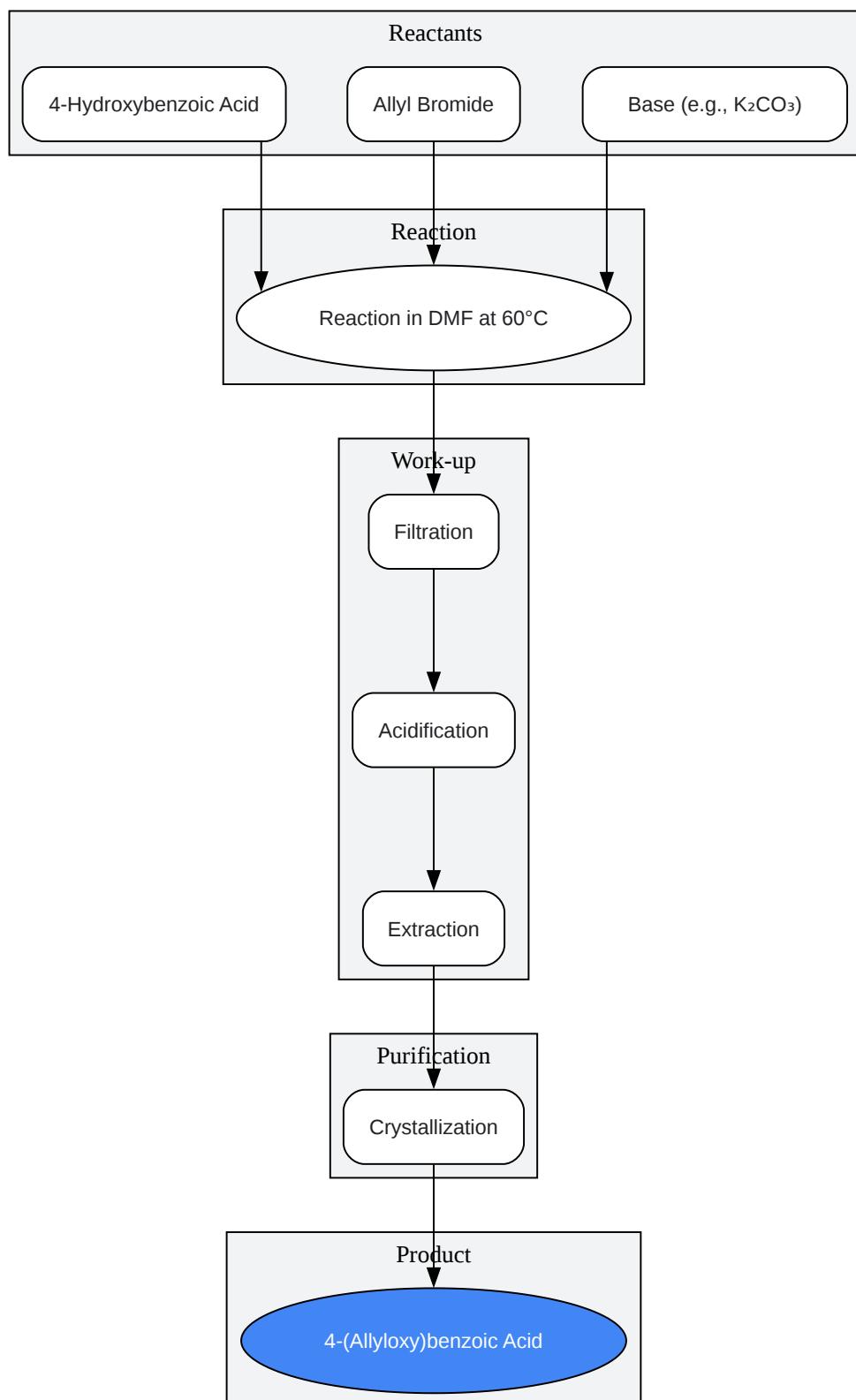
**4-(Allyloxy)benzoic acid**, also known as 4-(2-propen-1-yloxy)benzoic acid, is an aromatic carboxylic acid characterized by an allyl ether substituent.

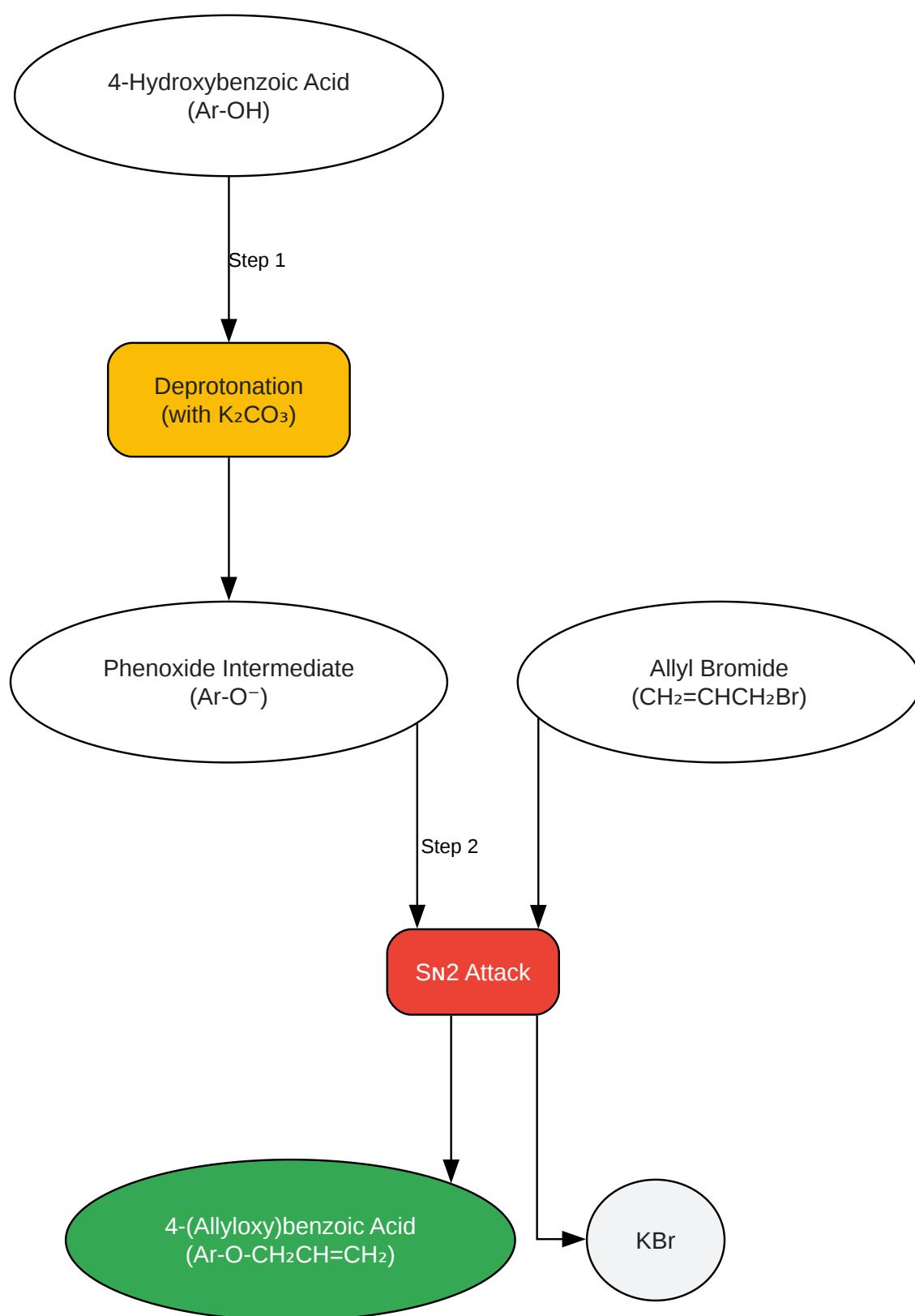
Property	Value	Reference
CAS Number	27914-60-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	178.18 g/mol	<a href="#">[1]</a>
Melting Point	163-166 °C	
Boiling Point	Data not available	
Appearance	White to off-white crystalline powder	
Solubility	Data not available for specific solvents. Generally, benzoic acid and its derivatives are slightly soluble in water and more soluble in organic solvents like ethanol, methanol, and dichloromethane. <a href="#">[3]</a>	

## Synthesis of 4-(Allyloxy)benzoic Acid

The synthesis of **4-(Allyloxy)benzoic acid** is typically achieved through a Williamson ether synthesis. This reaction involves the deprotonation of a phenol followed by the nucleophilic substitution of an alkyl halide. In this case, 4-hydroxybenzoic acid is reacted with allyl bromide in the presence of a base.[\[4\]](#)[\[5\]](#)

## Synthesis Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 27914-60-9 CAS MSDS (4-(ALLYLOXY)BENZOIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. 4-(Allyloxy)benzoic acid - Amerigo Scientific [amerigoscientific.com]
- 3. 4-(Octyloxy)benzoic acid | C15H22O3 | CID 17231 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Williamson ether synthesis - Wikipedia [en.wikipedia.org]
- 5. rsc.org [rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(Allyloxy)benzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b188931#4-allyloxy-benzoic-acid-cas-number-and-properties\]](https://www.benchchem.com/product/b188931#4-allyloxy-benzoic-acid-cas-number-and-properties)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)